

# Cerdulatinib complete response rate peripheral T-cell lymphoma

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## Compound Focus: Cerdulatinib

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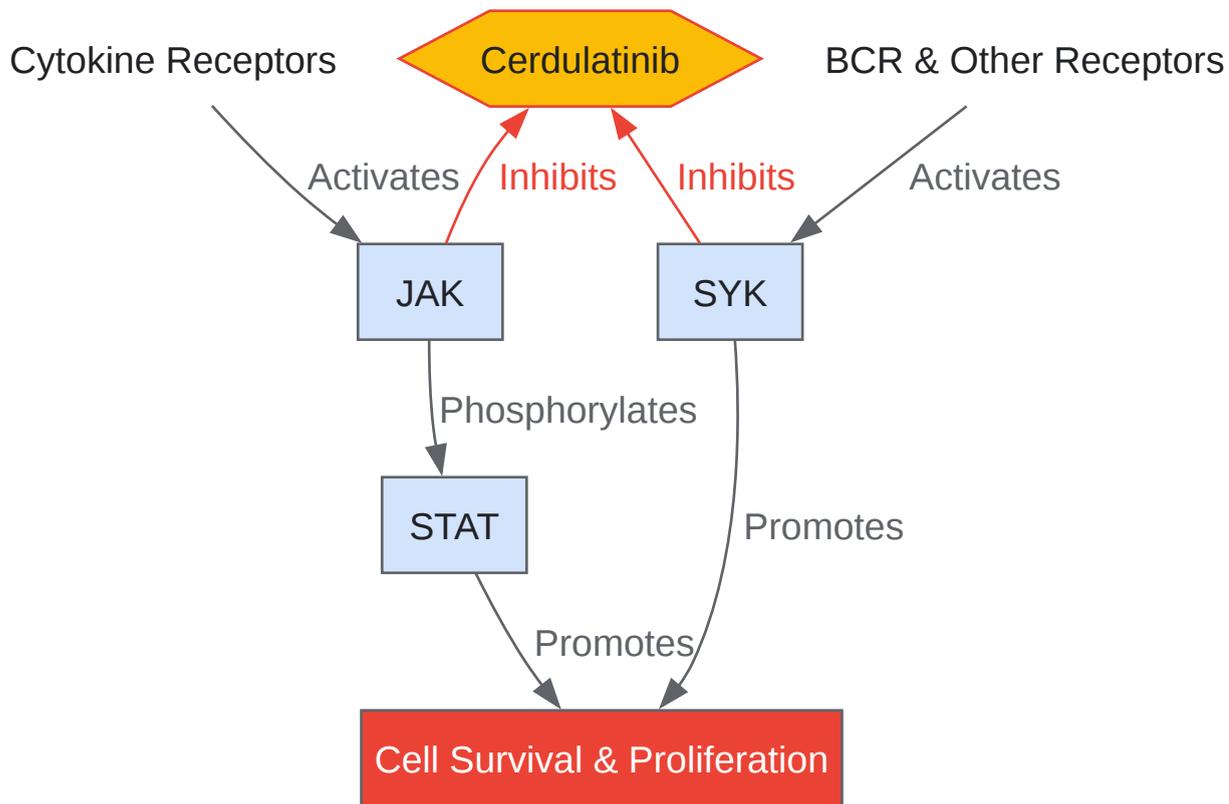
## Cerdulatinib Complete Response Rates in PTCL

PTCL Subtype	Complete Response (CR) Rate	Source (Study Population & Date)
<b>Angioimmunoblastic T-cell lymphoma (AITL/TFH)</b>	<b>41%</b> (9 of 22 patients) [1] <b>50%</b> (7 of 14 patients) [2]	Phase 2a (N=61), 2019 Analysis [1] Phase 2a, 2019 Report [2]
<b>PTCL, All Comers</b>	<b>27%</b> (11 of 41 patients) [2] <b>~20%</b> (12 of 65 patients) [3]	Phase 2a, 2019 Report [2] Phase 2a (N=65), 2025 Publication [3]
<b>PTCL-NOS (Not Otherwise Specified)</b>	<b>~18%</b> (2 of 11 patients) [3]	Phase 2a, 2025 Publication [3]
<b>Other Subtypes</b>	CRs observed in ALCL, gamma-delta T-cell lymphoma, and adult T-cell leukemia/lymphoma [2].	Phase 2a, 2019 Report [2]

## Mechanism of Action and Experimental Protocol

Understanding **cerdulatinib**'s mechanism and the trial design helps contextualize these results.

- **Mechanism of Action: Cerdulatinib** is an oral, reversible dual inhibitor of two key kinase families: **Spleen Tyrosine Kinase (SYK)** and **Janus Kinase (JAK)** [4] [5] [6]. In many T-cell lymphomas, the SYK and JAK/STAT signaling pathways are critically involved in cancer cell growth and survival [4] [1]. By simultaneously blocking both pathways, **cerdulatinib** disrupts multiple survival signals for the malignant T-cells [4]. The diagram below illustrates this dual inhibition.



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- **Key Experimental Protocol:** The data comes from an open-label **Phase 2a study (NCT01994382)** [3] [2] [4].
  - **Patient Population:** Adults ( $\geq 18$  years) with relapsed/refractory PTCL after at least one prior systemic therapy. Many patients were heavily pre-treated, with a median of 2-3 prior regimens [2] [4].
  - **Dosing:** Patients received **30 mg of oral cerdulatinib twice daily** in 28-day cycles until disease progression or unacceptable toxicity [3] [2].
  - **Endpoints:** The primary endpoint was overall response rate (ORR), assessed using standardized criteria (Lugano classification) [4]. Secondary endpoints included duration of response, safety, and overall survival [7].

## Efficacy and Safety Profile

- **Subtype-Specific Efficacy:** The data consistently shows that patients with the **AITL/TFH subtype** derive the greatest benefit, with higher complete and overall response rates compared to other subtypes like PTCL-NOS [3] [1]. This suggests that the SYK/JAK pathway is a key driver in this particular biology.

- **Safety and Tolerability: Cerdulatinib** had a manageable safety profile. The most common grade  $\geq 3$  treatment-emergent adverse events were **asymptomatic elevations in amylase (23.1%) and lipase (18.5%), and anemia (20.0%)** [3]. These lab abnormalities were often reversible with dose modification and were not typically associated with clinical pancreatitis [2]. Other noted adverse events included neutropenia, diarrhea, and fatigue [4].

## Conclusion for Researchers

In summary, for researchers and drug development professionals:

- **Cerdulatinib** demonstrates a **meaningful complete response rate in R/R PTCL, with pronounced activity in the AITL/TFH subtype**.
- Its novel **dual SYK/JAK inhibition mechanism** offers a targeted approach for lymphomas dependent on these pathways.
- The safety profile is considered acceptable, with manageable laboratory abnormalities, making it a potential candidate for future combination therapies [2].

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